

Comparative Analysis of Dodecylguanidine Hydrochloride's Antimicrobial Efficacy

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Compound of Interest

Compound Name: Dodecylguanidine hydrochloride

Cat. No.: B081456

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An Objective Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the antimicrobial efficacy of **Dodecylguanidine Hydrochloride** (DGH) against other common antimicrobial agents. The following sections present quantitative data from various studies, detail the experimental methodologies used, and visualize key processes to offer a clear and objective assessment for research and development professionals.

Quantitative Comparison of Antimicrobial Efficacy

The antimicrobial efficacy of a compound is primarily determined by its Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC). The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism, while the MBC is the lowest concentration that results in microbial death.

Data from multiple studies have been compiled to compare the efficacy of **Dodecylguanidine Hydrochloride** (DGH) with that of common alternative biocides: a quaternary ammonium compound (Benzalkonium Chloride), an aldehyde (Glutaraldehyde), and an isothiazolinone blend (CMIT/MIT).

Microorganism	Dodecylguanidine Hydrochloride (DGH)	Benzalkonium Chloride	Glutaraldehyde	CMIT/MIT
Staphylococcus aureus	Data not available	2 - 64 µg/mL[1]	16 - 32 µg/mL	Data not available
Escherichia coli	Data not available	12 µg/mL[2]	8 - 16 µg/mL	Data not available
Pseudomonas aeruginosa	Data not available	64 mg/L[3]	Data not available	300 µL/L[4]
Candida albicans	Data not available	Data not available	Data not available	Data not available

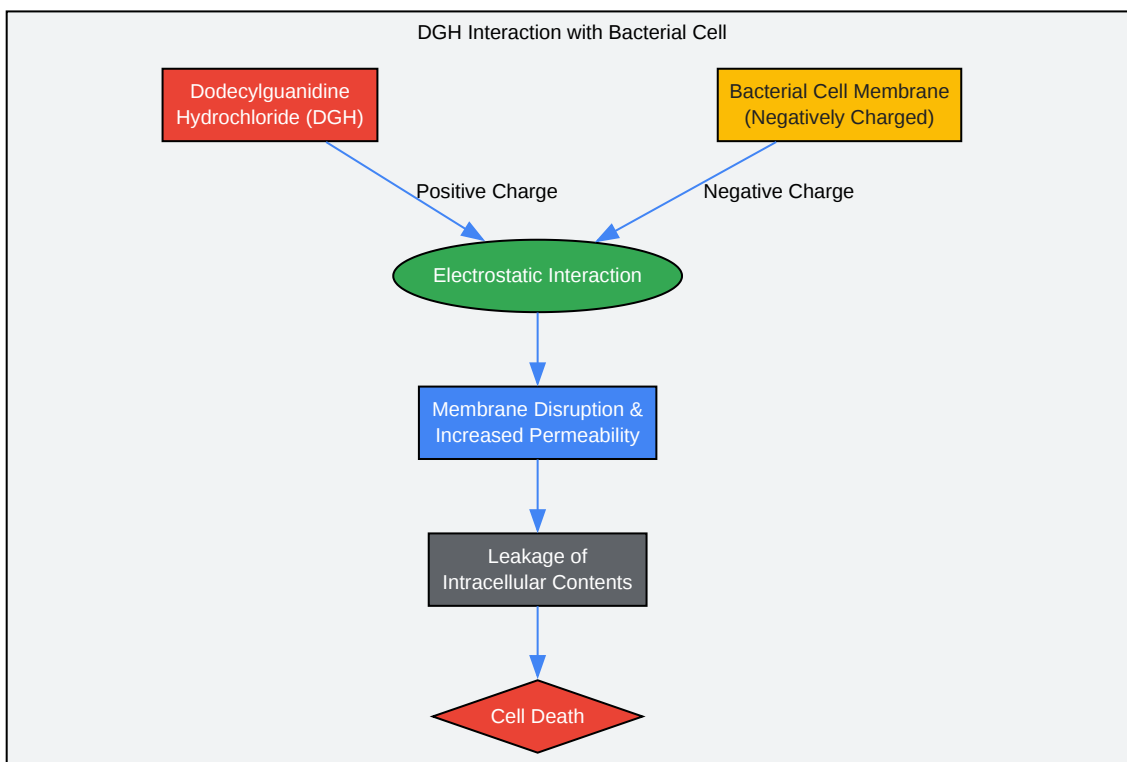
Note: Direct comparative studies for DGH against these specific alternatives with quantitative data were not readily available in the public domain. The data presented is from individual studies and may not be directly comparable due to variations in experimental conditions.

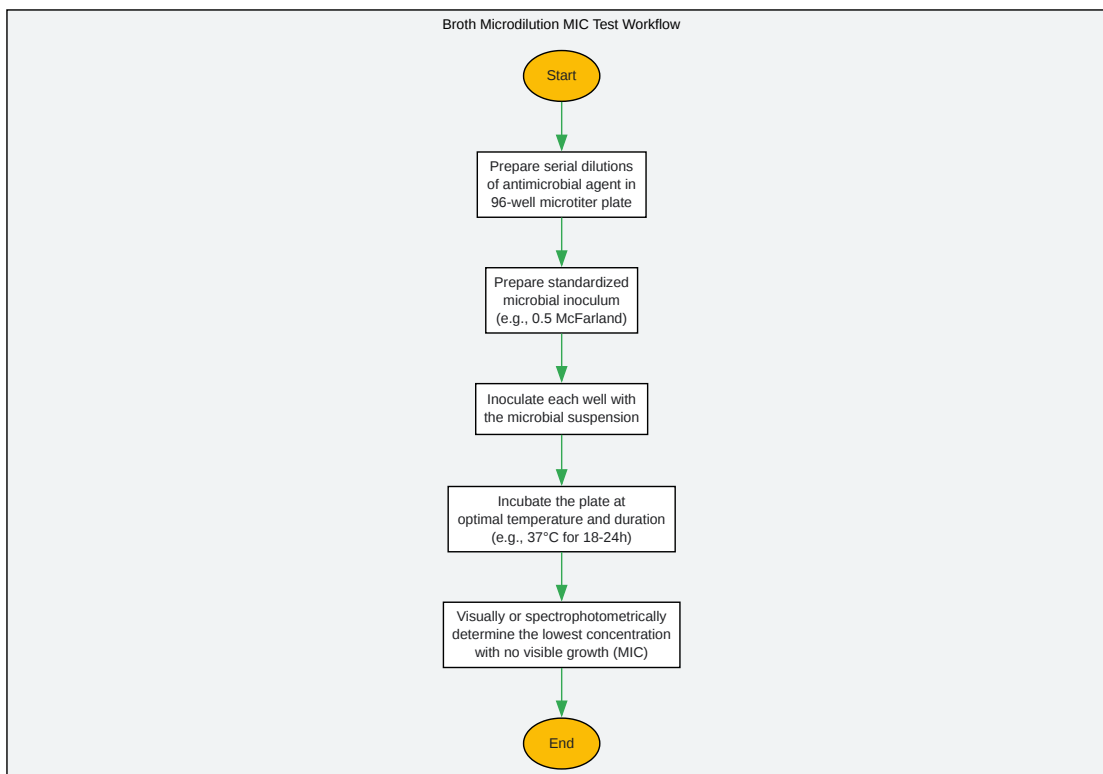
A study on a similar polyguanidine compound, CatDex, showed a Minimum Inhibitory Concentration (MIC) of 50 µmol L⁻¹ against both *Streptococcus mutans* and *Porphyromonas*

gingivalis[1].

Mechanism of Action: Dodecylguanidine Hydrochloride

Dodecylguanidine Hydrochloride is a cationic surfactant. Its primary mechanism of antimicrobial action involves the disruption of the microbial cell membrane. The positively charged guanidine head group interacts with the negatively charged components of the cell membrane, leading to increased membrane permeability and leakage of intracellular contents, ultimately resulting in cell death.





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